

# Cationic lipid classification and where Lipid 23 fits

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## Compound of Interest

Compound Name: *Lipid 23*

Cat. No.: *B15577784*

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An In-depth Technical Guide to Cationic Lipid Classification and the Role of **Lipid 23**

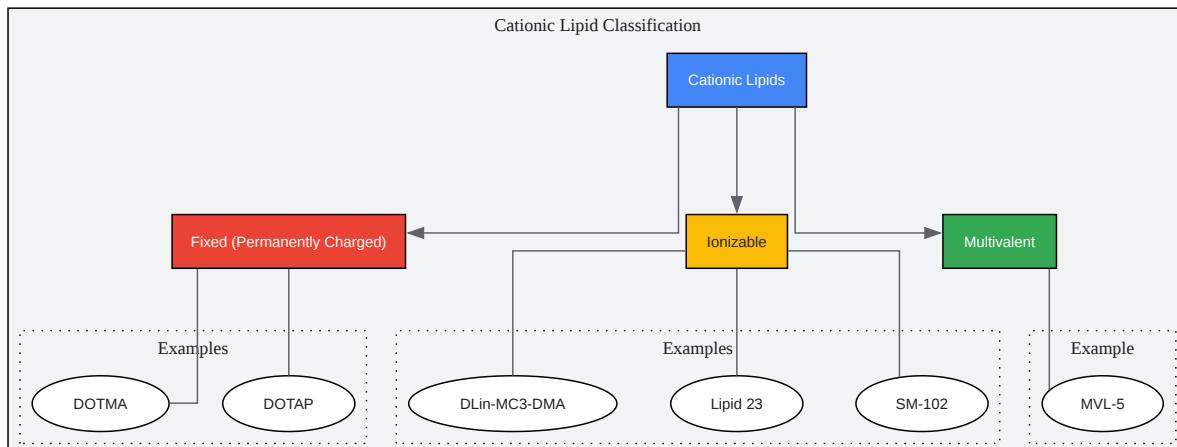
For Researchers, Scientists, and Drug Development Professionals

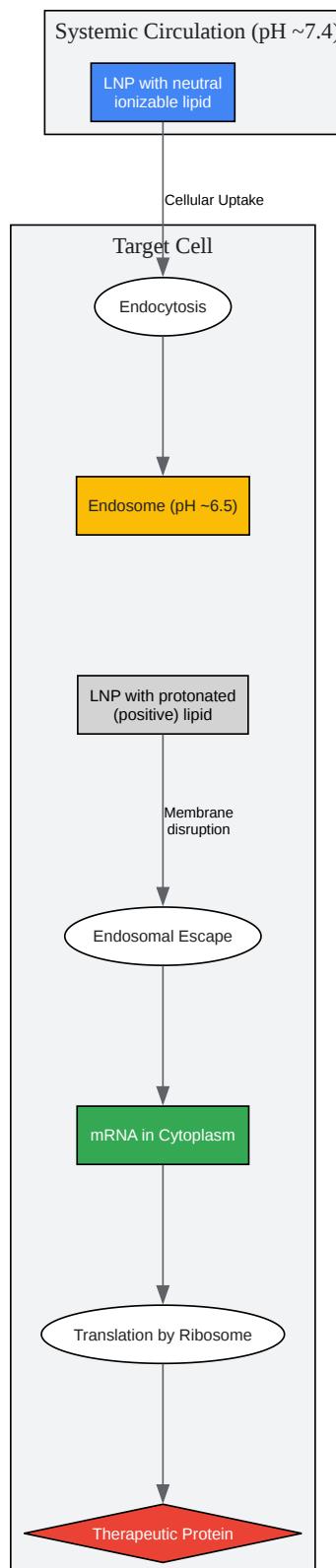
## Introduction to Cationic Lipids in Drug Delivery

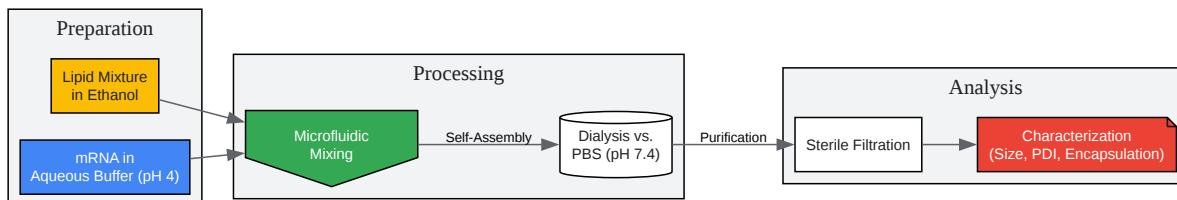
Cationic lipids are essential components in the formulation of lipid nanoparticles (LNPs) for the delivery of nucleic acid-based therapeutics, such as mRNA, siRNA, and DNA.<sup>[1]</sup> These amphiphilic molecules possess a positively charged or chargeable headgroup and a hydrophobic tail.<sup>[2][3]</sup> Their primary function is to complex with the negatively charged phosphate backbone of nucleic acids, facilitating encapsulation, protecting the cargo from degradation, and enabling cellular uptake and endosomal escape.<sup>[1][3]</sup> The evolution of cationic lipid design has been pivotal in the clinical success of LNP-based therapies, including the widely recognized mRNA COVID-19 vaccines.

## Classification of Cationic Lipids

Cationic lipids can be broadly categorized based on the nature of their positively charged headgroup. The primary classes are fixed (permanently charged) cationic lipids, ionizable cationic lipids, and multivalent cationic lipids.







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## References

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